

A Comprehensive Technical Guide to 2,5,8-Nonanetrione

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5,8-Nonanetrione

Cat. No.: B14170128

[Get Quote](#)

This technical guide provides an in-depth overview of **2,5,8-Nonanetrione**, catering to researchers, scientists, and professionals in drug development. It covers known synonyms, physicochemical properties, and synthetic methodologies.

Nomenclature and Synonyms

2,5,8-Nonanetrione is a trione, a molecule containing three ketone functional groups. It is identified by several synonyms and registry numbers across various chemical databases. Notably, the synonym "2,8-Nonanetrione" appears in some sources but is likely a typographical error, as 2,8-Nonanedione is a distinct chemical entity.^{[1][2][3]}

Table 1: Synonyms and Identifiers for **2,5,8-Nonanetrione**

Identifier Type	Value
IUPAC Name	nonane-2,5,8-trione
CAS Number	38284-28-5
Molecular Formula	C ₉ H ₁₄ O ₃
Synonyms	2,5,8-nonanetrione
2,5,8 nonanetrione	
nonane-2,5,8-trione	
2,8-Nonanetrione	
Registry Numbers	NSC174842
NSC-174842	
SCHEMBL2439884	
DTXSID70306268	
DTXCID60257396	
RefChem:82680	
ZINC1716001	

Sources:[\[1\]](#)[\[2\]](#)[\[4\]](#)

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2,5,8-Nonanetrione**. These properties are crucial for understanding its behavior in various experimental and biological contexts.

Table 2: Physicochemical Data for **2,5,8-Nonanetrione**

Property	Value
Molecular Weight	170.21 g/mol
Exact Mass	170.094294304 Da
Melting Point	59-60 °C
Boiling Point	305.8 °C at 760 mmHg
160-162 °C at 16 Torr	
Density	1.01 g/cm ³
Flash Point	128.1 °C
Vapor Pressure	0.000804 mmHg at 25°C
Water Solubility	9.398 x 10 ⁵ mg/L at 25 °C (estimated)
XLogP3	-0.7
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	6
Complexity	174

Sources:[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)

Synthesis and Experimental Protocols

Currently, detailed, step-by-step experimental protocols for the synthesis of **2,5,8-Nonanetrione** are not extensively published in peer-reviewed literature. However, chemical databases outline several synthetic routes starting from furan-derived precursors. These methods provide a foundation for laboratory-scale synthesis.

Synthesis from 4-(5-hydroxymethyl-2-furanyl)-2-butanone

This pathway reports a high yield and involves the acid-catalyzed rearrangement of a furan derivative.

- Starting Material: 4-(5-hydroxymethyl-2-furanyl)-2-butanone
- Reagents and Conditions: The reaction is conducted using hydrogen chloride (HCl) as a catalyst in a methanol (MeOH) solvent. The mixture is heated to 100 °C for a duration of 3 hours.[\[1\]](#)
- Yield: 100%[\[1\]](#)

Synthesis from 4-(5-methyl-furan-2-yl)-butan-2-one

This method also employs acidic conditions to achieve the desired product.

- Starting Material: 4-(5-methyl-furan-2-yl)-butan-2-one
- Reagents and Conditions: Acetic acid is used as the reagent and catalyst in an aqueous solution. The reaction is carried out at a temperature of 100 °C.[\[1\]](#)
- Yield: 98.0%[\[1\]](#)

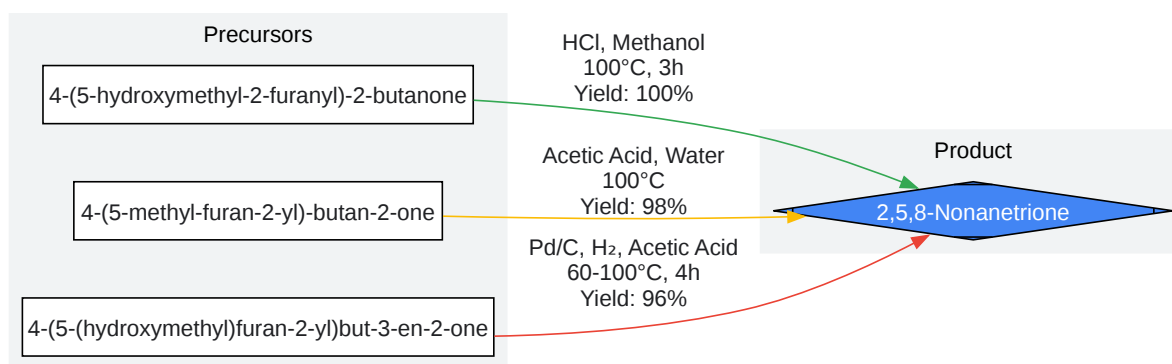
Synthesis from 4-(5-(hydroxymethyl)furan-2-yl)but-3-en-2-one

This route involves a reduction and rearrangement catalyzed by palladium on carbon.

- Starting Material: 4-(5-(hydroxymethyl)furan-2-yl)but-3-en-2-one
- Reagents and Conditions: The synthesis is performed using 10% palladium on activated carbon as a catalyst, in the presence of hydrogen gas and acetic acid. The reaction temperature is maintained between 60 and 100 °C for 4 hours.[\[1\]](#)
- Yield: 96.0%[\[1\]](#)

Visualized Synthetic Pathways

The following diagram illustrates the synthetic routes to **2,5,8-Nonanetrione** from various furan-based precursors.



[Click to download full resolution via product page](#)

Caption: Synthetic routes to **2,5,8-Nonanetrione**.

Biological Activity and Drug Development Potential

As of late 2025, there is a notable scarcity of public-domain information regarding the biological activity, mechanism of action, or potential therapeutic applications of **2,5,8-Nonanetrione**. While the compound has been identified in *Nicotiana tabacum* (tobacco), its endogenous function or pharmacological effects have not been characterized.[1] The absence of bioassay results or preclinical studies in accessible literature suggests that this compound remains largely unexplored from a pharmacological and drug development perspective. This presents a potential opportunity for novel research into its properties and interactions with biological systems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,5,8-Nonanetrione | C₉H₁₄O₃ | CID 300426 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,5,8-nonanetrione, 38284-28-5 [thegoodscentscompany.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. Multi-targeted natural products evaluation based on biological activity prediction with PASS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. Continuous synthesis of 2,5-hexanedione through direct C–C coupling of acetone in a Hilbert fractal photo microreactor - Reaction Chemistry & Engineering (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2,5,8-Nonanetrione]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14170128#known-synonyms-for-2-5-8-nonanetrione]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

